

Part 1: Chemical Identity and Nomenclature

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzonitrile

CAS No.: 53312-82-6

Cat. No.: B1268555

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4-Amino-2-bromobenzonitrile is a trifunctional aromatic compound that serves as a versatile building block in organic synthesis. Its strategic placement of an amino group, a bromine atom, and a nitrile moiety on a benzene ring allows for a wide range of selective chemical transformations. This unique substitution pattern makes it a valuable precursor in the development of complex heterocyclic structures, particularly within the pharmaceutical and materials science sectors.

Correctly identifying this compound is critical for researchers. While "**4-Amino-2-bromobenzonitrile**" is the most common name, several synonyms are used in literature and commercial listings. The definitive identifier is its Chemical Abstracts Service (CAS) number.

Table 1: Compound Identifiers and Synonyms

Identifier Type	Value	Source(s)
Primary Name	4-Amino-2-bromobenzonitrile	[1] [2]
CAS Number	53312-82-6	[3] [4]
Synonym(s)	Bromo-4-amino-benzonitrile	[3]
Molecular Formula	C ₇ H ₅ BrN ₂	[3] [4] [5]
Molecular Weight	197.03 g/mol	[4] [5]

| InChI Key | OSYGPHDNNWRFJO-UHFFFAOYSA-N | |

Part 2: Physicochemical and Spectroscopic Properties

The physical and chemical properties of **4-Amino-2-bromobenzonitrile** dictate its handling, storage, and reaction conditions. It is typically a yellow solid powder at room temperature.[\[3\]](#) The data below, compiled from various chemical suppliers and databases, provides key parameters for laboratory use. Note that some values, such as boiling point, are predicted through computational models.

Table 2: Physicochemical Properties

Property	Value	Source(s)
Physical Form	Solid, Powder	[4]
Appearance	Yellow	[3]
Boiling Point	355.5 ± 32.0 °C (Predicted)	[3] [4]
Density	1.68 g/cm ³	[3] [4]
pKa	0.65 ± 0.10 (Predicted)	[3] [4]

| Storage Temperature | Room Temperature, Keep in dark place, Sealed in dry [\[3\]](#)[\[4\]](#) |

Part 3: Role in Synthetic Chemistry and Drug Development

The synthetic utility of **4-Amino-2-bromobenzonitrile** stems from the distinct reactivity of its three functional groups. This allows for sequential, regioselective modifications, making it a powerful intermediate for building molecular complexity.

- **Pharmaceutical Scaffolding:** The benzonitrile framework is a common feature in medicinal chemistry. The nitrile group can act as a bioisostere for halogens or as a hydrogen bond acceptor, interacting with biological targets.^[6] The presence of the amino and bromo groups on the ring provides vectors for constructing larger, more complex molecules, such as fused heterocyclic systems and benzodiazepine derivatives, which are known to modulate nuclear hormone receptor functions.^[3]
- **Cross-Coupling Reactions:** The aryl bromide functionality is an excellent handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig). This enables the facile introduction of new carbon-carbon and carbon-heteroatom bonds at the 2-position.
- **Amino Group Transformations:** The 4-amino group can be readily diazotized and converted into a wide array of other functional groups via Sandmeyer-type reactions. It can also undergo acylation or alkylation, serving as a point of attachment for side chains or as a directing group for further aromatic substitutions.

The strategic importance of such building blocks is underscored by the frequent use of related fluorinated analogs in the development of kinase inhibitors and other modern therapeutic agents.^{[7][8]}

Part 4: Validated Synthetic Protocol: Reduction of 2-Bromo-4-nitrobenzonitrile

One of the most direct and reliable routes to synthesize **4-Amino-2-bromobenzonitrile** is through the reduction of its nitro precursor, 2-bromo-4-nitrobenzonitrile. The following protocol is based on established methods for reducing aromatic nitro groups in the presence of

sensitive functionalities, such as the reduction of 2-chloro-4-nitrobenzonitrile using stannous chloride (tin(II) chloride).[9]

Causality and Experimental Rationale

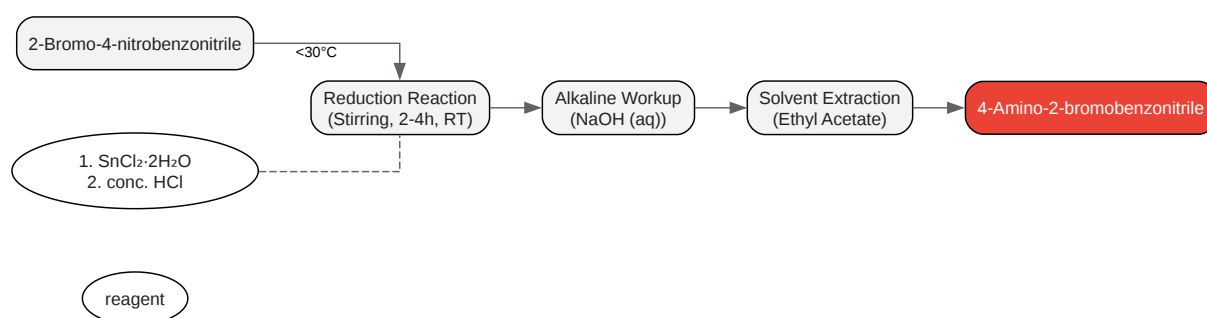
- **Choice of Reductant:** Stannous chloride (SnCl_2) in concentrated hydrochloric acid is a classic and highly effective chemoselective reducing agent for aromatic nitro groups. It is particularly useful when other reducible groups (like the nitrile) or acid-sensitive groups are present, as it operates under conditions that typically leave them intact. The reaction proceeds through a series of single-electron transfers from Sn(II) to the nitro group.
- **Role of Acid:** The concentrated HCl serves multiple purposes. It acts as the solvent, protonates the nitro group to increase its electrophilicity, and dissolves the stannous chloride.
- **Temperature Control:** The initial addition is performed at low temperatures (below 30°C) to manage the exothermic nature of the reaction and prevent potential side reactions.[9]
- **Basification during Workup:** After the reduction is complete, the reaction mixture is made strongly alkaline with a base like NaOH . This neutralizes the excess acid and, more importantly, precipitates the tin salts as tin hydroxides ($\text{Sn(OH)}_2/\text{Sn(OH)}_4$), which can then be removed by filtration. The free amine product is liberated from its ammonium salt form and can be extracted.

Step-by-Step Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, prepare a solution of stannous chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, ~5 equivalents) in concentrated hydrochloric acid. Cool the flask in an ice-water bath.
- **Substrate Addition:** To the stirred, cooled solution, add 2-bromo-4-nitrobenzonitrile (1.0 eq.) portion-wise over 20-30 minutes. The key is to maintain the internal temperature below 30°C . [9]
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture (typically a slurry) to stir at room temperature for 2-4 hours, or until TLC analysis indicates complete consumption of the starting material.

- **Workup and Neutralization:** Carefully pour the reaction mixture over crushed ice. Place the beaker in an ice bath and, with vigorous stirring, slowly add a 40% aqueous solution of sodium hydroxide (NaOH) until the solution is strongly alkaline (pH > 12). A thick precipitate of tin hydroxides will form.
- **Extraction:** Extract the resulting slurry with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x volume).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and filter. Concentrate the solvent under reduced pressure. The crude product can be further purified by recrystallization (e.g., from an ether/hexane mixture) or silica gel column chromatography to yield pure **4-Amino-2-bromobenzonitrile**.^[9]

Synthesis Workflow Diagram

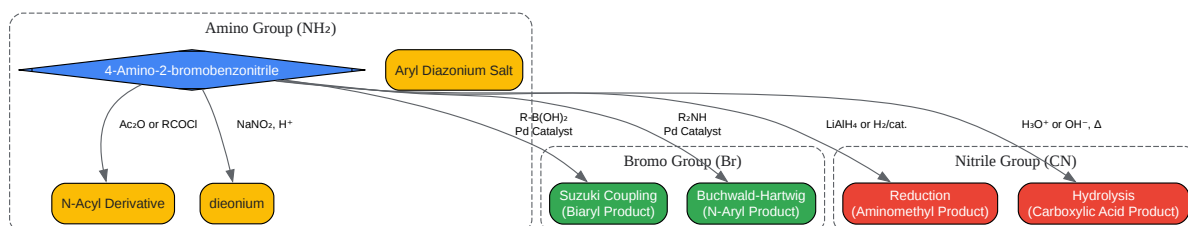


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Caption: Workflow for the synthesis of **4-Amino-2-bromobenzonitrile**.

Part 5: Key Reaction Pathways

The true value of **4-Amino-2-bromobenzonitrile** is realized in its capacity for diverse, regioselective transformations. The diagram below illustrates the principal reaction pathways available at each of its functional groups.



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Caption: Key reactivity pathways of **4-Amino-2-bromobenzonitrile**.

Part 6: Safety and Handling

4-Amino-2-bromobenzonitrile is classified as a hazardous substance and must be handled with appropriate care in a controlled laboratory environment.[10]

- Hazard Classifications: Acute Oral, Dermal, and Inhalation Toxicity (Category 4); Skin Irritation (Category 2); Serious Eye Irritation (Category 2).[10]
- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[10]
- Precautionary Measures:
 - Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[10]
 - Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), chemical safety goggles or a face shield, and a lab coat.[10][11]

- Handling: Avoid dust formation and inhalation. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[10\]](#)[\[11\]](#)
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[10\]](#)

Always consult the most current Safety Data Sheet (SDS) from the supplier before use.

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